

Foundational Research on VL285 Analogs: A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: VL285

Cat. No.: B15621139

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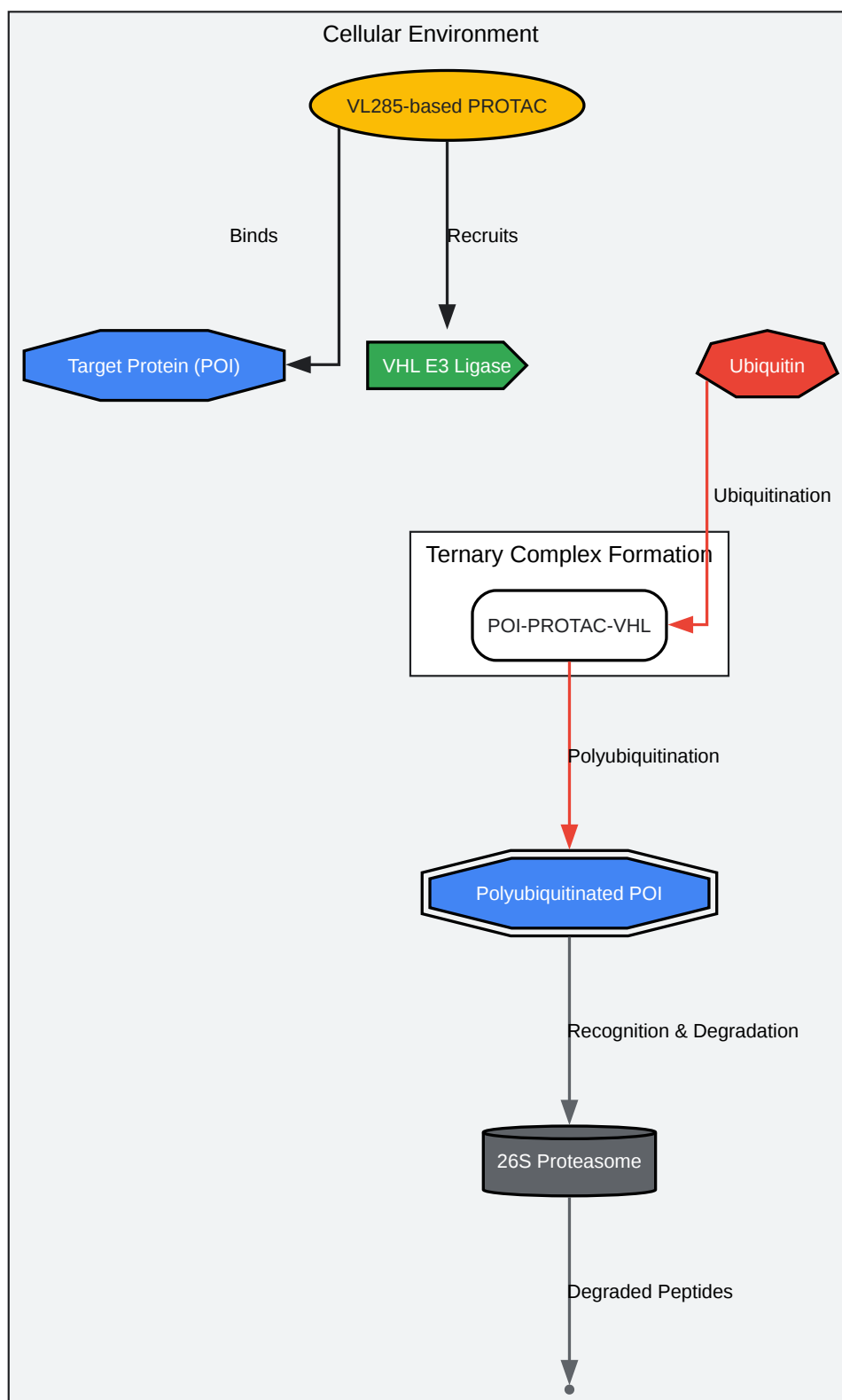
An in-depth exploration of the synthesis, mechanism of action, and application of **VL285** and its analogs in targeted protein degradation.

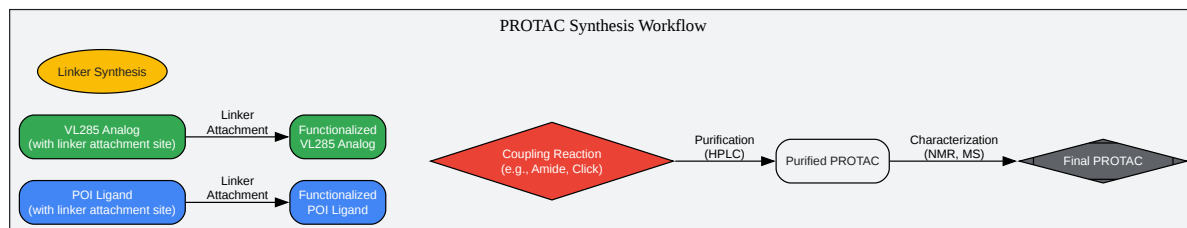
VL285 is a potent and versatile small molecule ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase, playing a pivotal role in the advancement of targeted protein degradation (TPD). As a key component of Proteolysis-Targeting Chimeras (PROTACs), **VL285** enables the selective elimination of disease-causing proteins by hijacking the cell's natural protein disposal machinery. This technical guide provides a comprehensive overview of the foundational research on **VL285** analogs, tailored for researchers, scientists, and drug development professionals. We delve into the core mechanism of action, structure-activity relationships, and detailed experimental protocols for the synthesis and evaluation of these compounds.

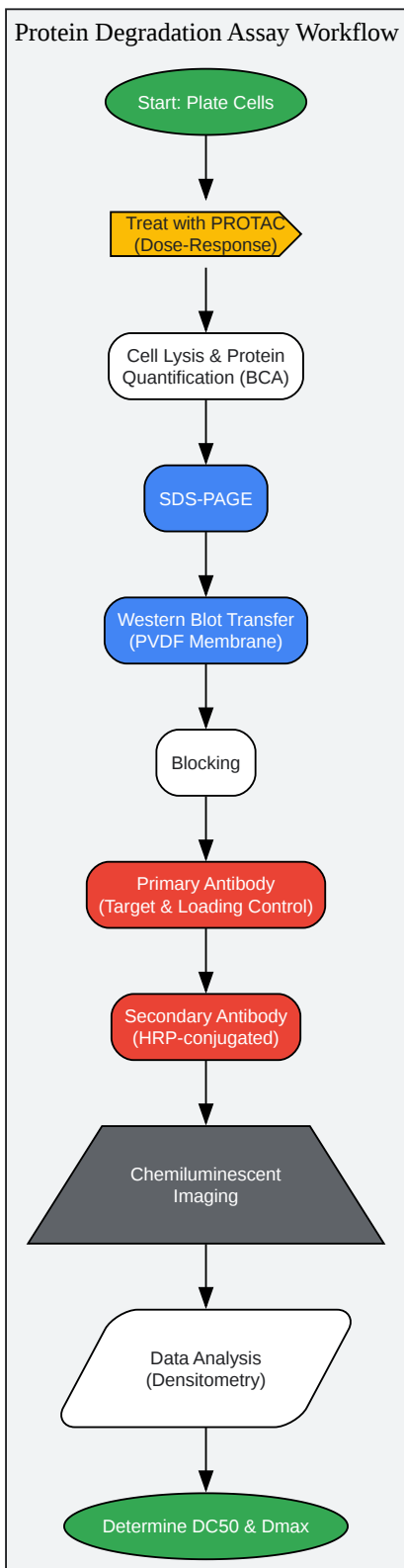
Core Mechanism of Action and Signaling Pathway

VL285 and its analogs function as the VHL-recruiting moiety within a PROTAC. A PROTAC is a heterobifunctional molecule consisting of a ligand that binds to the protein of interest (POI), a linker, and an E3 ligase ligand like **VL285**. The PROTAC facilitates the formation of a ternary complex between the POI and the VHL E3 ligase. This induced proximity triggers the transfer of ubiquitin from an E2-conjugating enzyme to the POI. The polyubiquitinated POI is then recognized and degraded by the 26S proteasome. The PROTAC itself is not degraded and can catalytically induce the degradation of multiple POI molecules.^{[1][2][3][4]}

Below is a diagram illustrating the signaling pathway of a **VL285**-based PROTAC.







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